

Navigating the Solubility Landscape of Diisohexyl Phthalate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Diisohexyl phthalate*

Cat. No.: *B092407*

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This technical guide provides a comprehensive overview of the solubility of **Diisohexyl phthalate** (DIHP) in various organic solvents, targeting researchers, scientists, and professionals in drug development. This document collates available quantitative and qualitative data, outlines detailed experimental protocols for solubility determination, and presents a logical workflow for assessing solubility.

Diisohexyl phthalate, a branched-chain dialkyl phthalate, is utilized as a plasticizer in a variety of applications. Its interaction with organic solvents is a critical parameter in formulation development, toxicological studies, and environmental fate assessment. Understanding its solubility is paramount for accurate solution preparation and the interpretation of experimental results.

Quantitative Solubility Data

Precise quantitative solubility data for **Diisohexyl phthalate** in a wide range of common organic solvents remains limited in publicly available literature. However, specific data for Dimethyl sulfoxide (DMSO) and several mixed solvent systems has been documented.^{[1][2]} The table below summarizes the available quantitative information.

Organic Solvent/System	Temperature (°C)	Solubility	Source(s)
Dimethyl sulfoxide (DMSO)	Not Specified	200 mg/mL (598.00 mM)	[1]
Dimethyl sulfoxide (DMSO)	Not Specified	60 mg/mL (179.4 mM)	[2]
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	Not Specified	5 mg/mL (14.95 mM)	[1][2]
10% DMSO + 90% Corn Oil	Not Specified	5 mg/mL (14.95 mM)	[1]
10% DMSO + 90% (20% SBE- β -CD in Saline)	Not Specified	≥ 2.5 mg/mL (7.47 mM)	[1]

Note: Sonication and/or heating may be required to achieve the stated solubility, particularly at higher concentrations.[1][2]

Qualitative Solubility Profile

While extensive quantitative data is scarce, the qualitative solubility of **Diisohexyl phthalate** in several common organic solvents has been described. Phthalate esters, in general, exhibit good solubility in many organic solvents.[3]

- Typically Soluble In:
 - Hexane[4]
 - Ethyl Acetate[4]
 - Toluene[4]
- Slightly Soluble In:

- Chloroform[5]
- Methanol[5]

It is important to note that terms like "soluble" and "slightly soluble" are not standardized and solubility can be influenced by factors such as temperature and the purity of both the solute and the solvent.[4] Therefore, experimental determination is recommended for specific applications.

Experimental Protocol for Determining Solubility in Organic Solvents

The following protocol is a generalized "flask method," adapted for organic solvents, suitable for determining the solubility of **Diisohexyl phthalate**. This method is based on the principle of achieving a saturated solution at a specific temperature and then quantifying the dissolved solute.

Materials:

- **Diisohexyl phthalate** (of known purity)
- Selected organic solvent (analytical grade or higher)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge and/or filtration apparatus (e.g., syringe filters with appropriate membrane compatibility)
- A suitable analytical instrument for quantification (e.g., HPLC-UV, GC-MS)

Procedure:

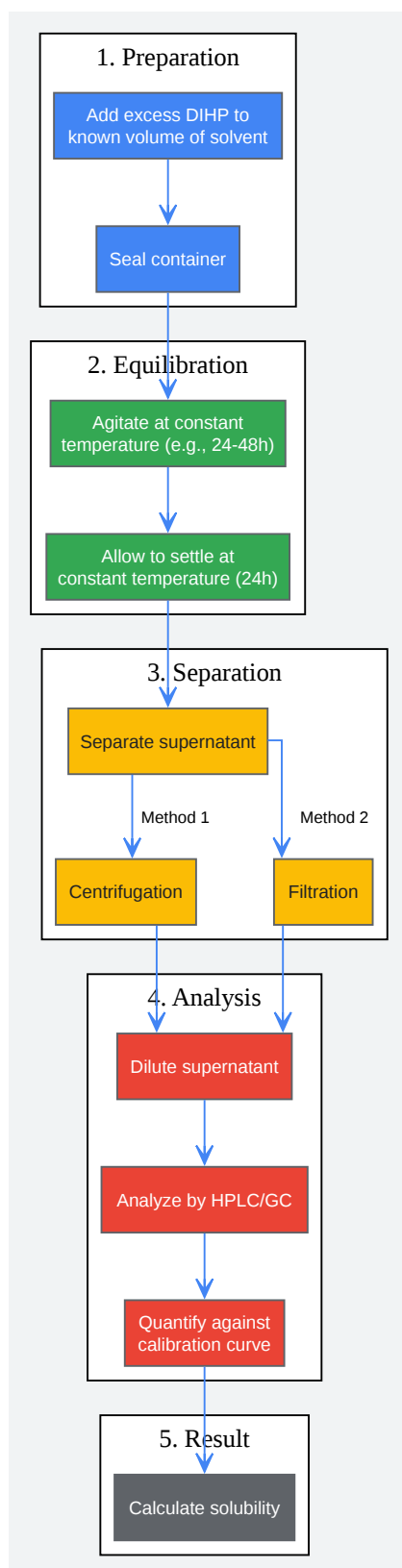
- Preparation of Supersaturated Solution:

- Add an excess amount of **Diisohexyl phthalate** to a known volume of the selected organic solvent in a sealed, screw-cap vial or flask. The excess solid should be clearly visible.
- Place the sealed container in a thermostatically controlled shaker or water bath set to the desired experimental temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). Periodically, visually inspect the sample to ensure undissolved solid remains.
- Separation of Undissolved Solute:
 - After the equilibration period, cease agitation and allow the solution to remain at the constant temperature for a further 24 hours to allow undissolved material to settle.
 - Carefully separate the saturated supernatant from the excess solid. This can be achieved by:
 - Centrifugation: Centrifuge the sample at a suitable speed and temperature to pellet the undissolved solid.
 - Filtration: Filter the solution using a syringe filter. Ensure the filter material is compatible with the organic solvent and does not adsorb the solute. Pre-wetting the filter with the solvent can minimize this risk.
- Quantification of Dissolved Solute:
 - Accurately dilute a known volume of the clear, saturated supernatant with the same organic solvent to a concentration that falls within the linear range of a pre-established calibration curve.
 - Analyze the diluted sample using a validated analytical method (e.g., HPLC-UV, GC-MS) to determine the concentration of **Diisohexyl phthalate**.
 - Prepare a calibration curve using standard solutions of **Diisohexyl phthalate** of known concentrations in the same organic solvent.
- Calculation of Solubility:

- Calculate the concentration of **Diisohexyl phthalate** in the original saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor.
- Express the solubility in appropriate units, such as g/100 mL, mg/L, or molarity (mol/L).

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of **Diisohexyl phthalate** solubility in an organic solvent.



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Caption: Workflow for determining the solubility of **Diisohexyl phthalate**.

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